

# Application Notes and Protocols for Labeling Antibodies with TCO-PEG6-NHS Ester

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## Compound of Interest

Compound Name: TCO-PEG6-NHS ester

Cat. No.: B11830187

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## Introduction

This document provides a detailed protocol for the covalent labeling of antibodies with **TCO-PEG6-NHS ester**. This reagent enables the introduction of a trans-cyclooctene (TCO) moiety onto an antibody, a key component for bioorthogonal chemistry, specifically the inverse-electron-demand Diels-Alder cycloaddition (IEDDA) reaction with a tetrazine-functionalized molecule.<sup>[1]</sup> This "click chemistry" approach is characterized by its extremely fast kinetics, high specificity, and biocompatibility, making it a powerful tool for a variety of applications including in vivo imaging, immunotherapy, and the development of antibody-drug conjugates (ADCs).<sup>[1]</sup>

The **TCO-PEG6-NHS ester** features a six-unit polyethylene glycol (PEG) spacer, which enhances the water solubility of the hydrophobic TCO group and provides a flexible linker that minimizes steric hindrance during subsequent conjugation reactions.<sup>[2][3]</sup> The N-hydroxysuccinimide (NHS) ester group reacts efficiently with primary amines, such as the side chains of lysine residues on the antibody, to form stable amide bonds.<sup>[1]</sup>

## Quantitative Data Summary

The efficiency of antibody labeling with **TCO-PEG6-NHS ester** can be influenced by several factors, including the molar ratio of the reagents, reaction time, and pH. The following tables summarize representative quantitative data from studies involving TCO-NHS ester labeling of antibodies.

Table 1: Influence of Molar Ratio on Degree of Labeling (DOL)

Antibody	TCO-NHS Ester Variant	Molar Ratio (Ester:Antibody)	Degree of Labeling (TCO/Antibody)	Reference
Anti-c-myc	UV-Tracer Trans-Cyclooctene NHS ester	5:1	4	
Anti-c-myc	UV-Tracer Trans-Cyclooctene NHS ester	10:1	8	
Anti-c-myc	UV-Tracer Trans-Cyclooctene NHS ester	15:1	10	
Anti-CEA	UV-Tracer Trans-Cyclooctene NHS ester	5:1	4	
mAb	TCO-NHS	10:1	2.6	

Table 2: Antibody Recovery and Labeling Efficiency

Antibody	TCO-NHS Ester Variant	Antibody Recovery (%)	Labeling Efficiency (%)	Reference
mAb	TCO-NHS	83 ± 11	Not Reported	
Herceptin	NHS-PEG4-TCO	Not Reported	~47% functional TCOs	[4]
5F7 sdAb	TCO-PEG4-NHS ester	Not Reported	>50% conversion	[5]

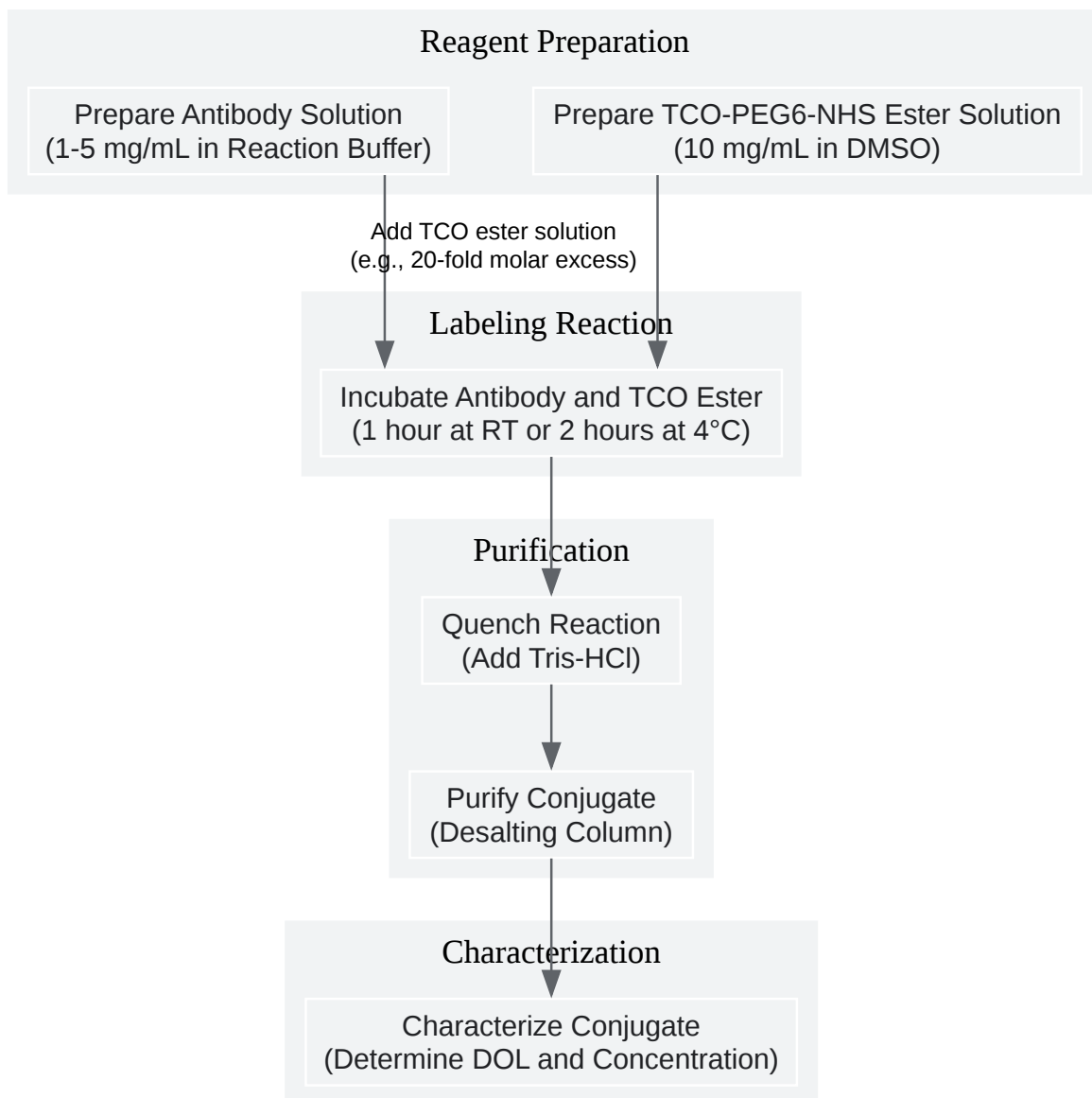
## Experimental Protocols

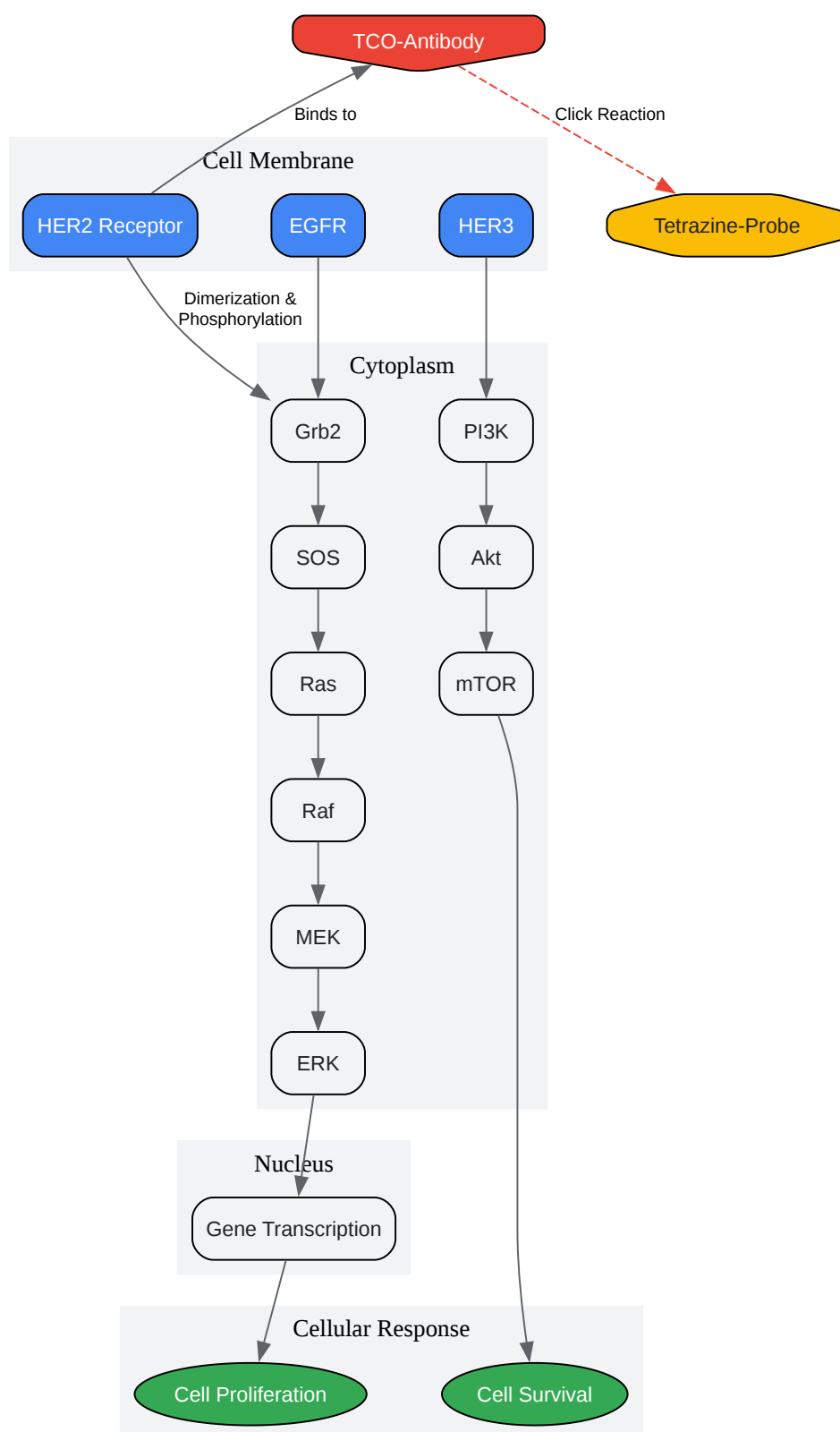
This section provides a detailed methodology for labeling antibodies with **TCO-PEG6-NHS ester**.

## Materials

- Antibody of interest (free of amine-containing stabilizers like BSA or glycine)
- **TCO-PEG6-NHS ester**
- Anhydrous Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Purification/Desalting columns (e.g., Zeba™ Spin Desalting Columns)
- Phosphate-Buffered Saline (PBS), pH 7.4

## Experimental Workflow Diagram





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## References

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